

Isopropyl Formate: A Versatile Reagent for Formylation in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Isopropyl formate

Cat. No.: B1221721

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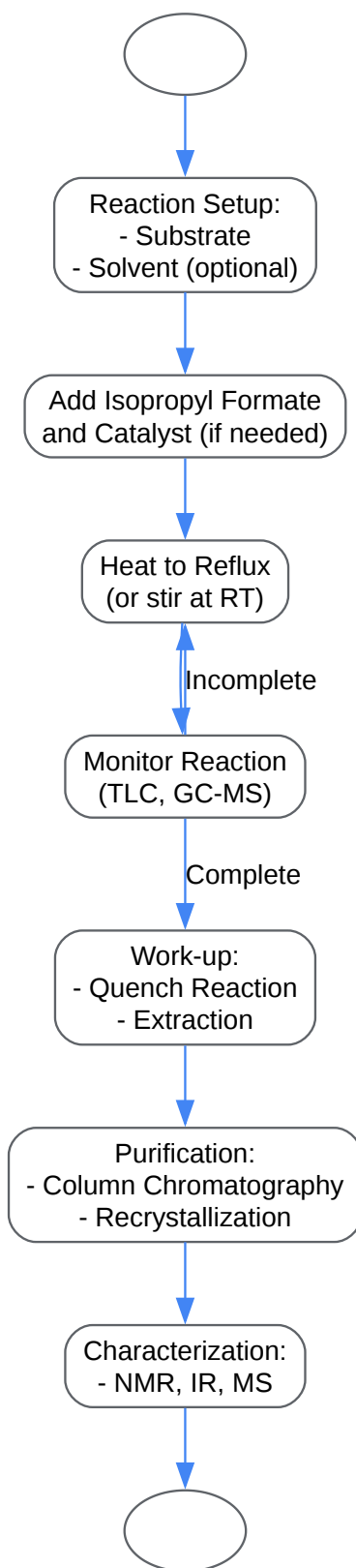
Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Formylation, the introduction of a formyl group (-CHO), is a fundamental transformation in organic synthesis, serving crucial roles in the protection of functional groups, the synthesis of key intermediates, and the construction of complex molecular architectures.^{[1][2]} Among the various formylating agents available, **isopropyl formate** stands out as a convenient and effective reagent for the formylation of a range of nucleophiles, particularly amines and alcohols. **Isopropyl formate**, the ester of formic acid and isopropanol, is a volatile, colorless liquid with a pleasant, fruity odor.^[1] Its utility as a formylating agent stems from the electrophilic nature of the formyl carbon, which is susceptible to nucleophilic attack. This document provides detailed application notes, experimental protocols, and data for the use of **isopropyl formate** as a formylating agent in research and development settings.

Mechanism of Formylation

The formylation of nucleophiles, such as amines and alcohols, with **isopropyl formate** proceeds via a nucleophilic acyl substitution mechanism. The lone pair of electrons on the nucleophile attacks the electrophilic carbonyl carbon of **isopropyl formate**, leading to the formation of a tetrahedral intermediate. This intermediate then collapses, with the isopropoxide ion acting as a leaving group, to yield the formylated product and isopropanol as a byproduct.



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References

- 1. nbinnno.com [nbinnno.com]
- 2. discovery.researcher.life [discovery.researcher.life]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com